

# Z-Asp(OtBu)-OH: A Technical Guide to its Chemical Properties and Stability

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## Compound of Interest

Compound Name: Z-Asp(OtBu)-OH

Cat. No.: B554421

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the chemical properties, stability, and handling of N- $\alpha$ -Carbobenzyloxy-L-aspartic acid  $\beta$ -tert-butyl ester, commonly known as **Z-Asp(OtBu)-OH**. This amino acid derivative is a critical building block in peptide synthesis, particularly in solution-phase methodologies. Understanding its characteristics is paramount for its effective and safe use in research and drug development.

## Core Chemical Properties

**Z-Asp(OtBu)-OH** is a white to off-white solid, typically in powder or crystal form.<sup>[1]</sup> It is a derivative of L-aspartic acid with the alpha-amino group protected by a benzyloxycarbonyl (Z) group and the side-chain carboxyl group protected by a tert-butyl (OtBu) ester.<sup>[2]</sup>

Property	Value	Reference(s)
Synonyms	N-Cbz-L-aspartic acid 4-tert-butyl ester, Z-L-Aspartic acid 4-tert-butyl ester	[1]
CAS Number	5545-52-8	[1][3]
Molecular Formula	C16H21NO6	[3]
Molecular Weight	323.34 g/mol	[1][3][4]
Appearance	Solid, white to off-white powder or crystals	[1][3]
Purity	≥98.0% (TLC)	[1]
Solubility	Soluble in DMSO (200 mg/mL with sonication), Chloroform, Dichloromethane, Ethyl Acetate, Acetone. Slightly soluble in water.	[3][5]
SMILES String	<chem>CC(C)(C)OC(=O)C--INVALID-LINK--C(O)=O</chem>	[1]
InChI Key	HLSLRFBLVZUVIE-LBPRGKRZSA-N	[1]

A hydrated form, **Z-Asp(OtBu)-OH·H<sub>2</sub>O**, is also available with the CAS number 229957-50-0 and a molecular weight of 341.36 g/mol. [6][7][8]

## Stability and Storage

Proper storage is crucial to maintain the integrity of **Z-Asp(OtBu)-OH**. The compound is stable under recommended storage conditions. [6]

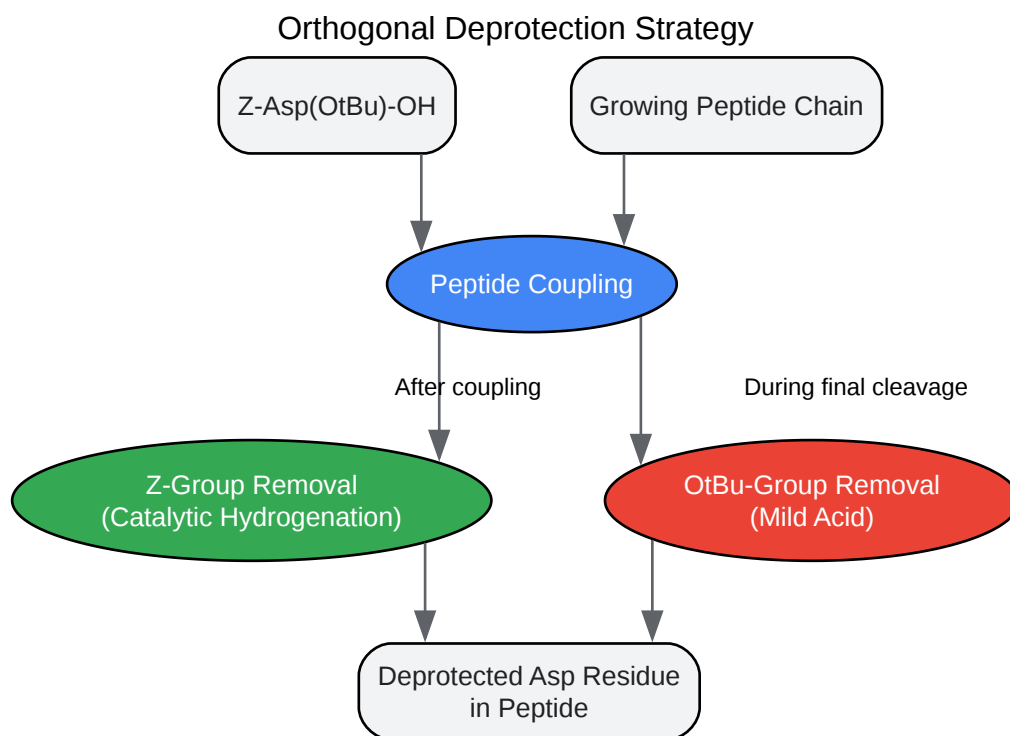
Condition	Recommendation	Reference(s)
Powder Storage	3 years at -20°C, 2 years at 4°C. Do not store above 5°C (41°F).	[3][6]
In Solvent	6 months at -80°C, 1 month at -20°C. Aliquot to avoid repeated freeze-thaw cycles.	[3]
Shipping	Room temperature in the continental US; may vary elsewhere.	[3]
Conditions to Avoid	Heat, sources of ignition, and strong oxidizing reagents.	[6]
Hazardous Decomposition	Oxides of carbon (CO, CO <sub>2</sub> ) and nitrogen (NO, NO <sub>2</sub> , ...).	[6]

## Application in Peptide Synthesis

**Z-Asp(OtBu)-OH** is primarily utilized in solution-phase peptide synthesis.[1][9] The protecting groups on the amino acid serve distinct and critical functions:

- **Z (Benzyloxycarbonyl) Group:** This N-terminal protecting group is stable to the acidic conditions used to remove the OtBu group and the basic conditions used for Fmoc group removal. It is typically cleaved via catalytic hydrogenation.[9] This provides an orthogonal deprotection strategy compared to acid-labile Boc and base-labile Fmoc protecting groups. [9]
- **OtBu (tert-Butyl) Group:** This side-chain protection prevents the carboxyl group of aspartic acid from participating in unwanted side reactions during peptide coupling. A significant side reaction it helps to mitigate is the formation of aspartimide, which can lead to impurities such as  $\alpha$ - and  $\beta$ -peptides and racemized products.[9] The OtBu group is readily removed with mild acids.[2]

The choice of **Z-Asp(OtBu)-OH** is a key decision in designing a peptide synthesis strategy, particularly when orthogonality in deprotection steps is required. While effective, its application is more common in solution-phase synthesis, with alternatives like Fmoc-Asp(OtBu)-OH being more prevalent in modern solid-phase peptide synthesis (SPPS).<sup>[2][9]</sup>



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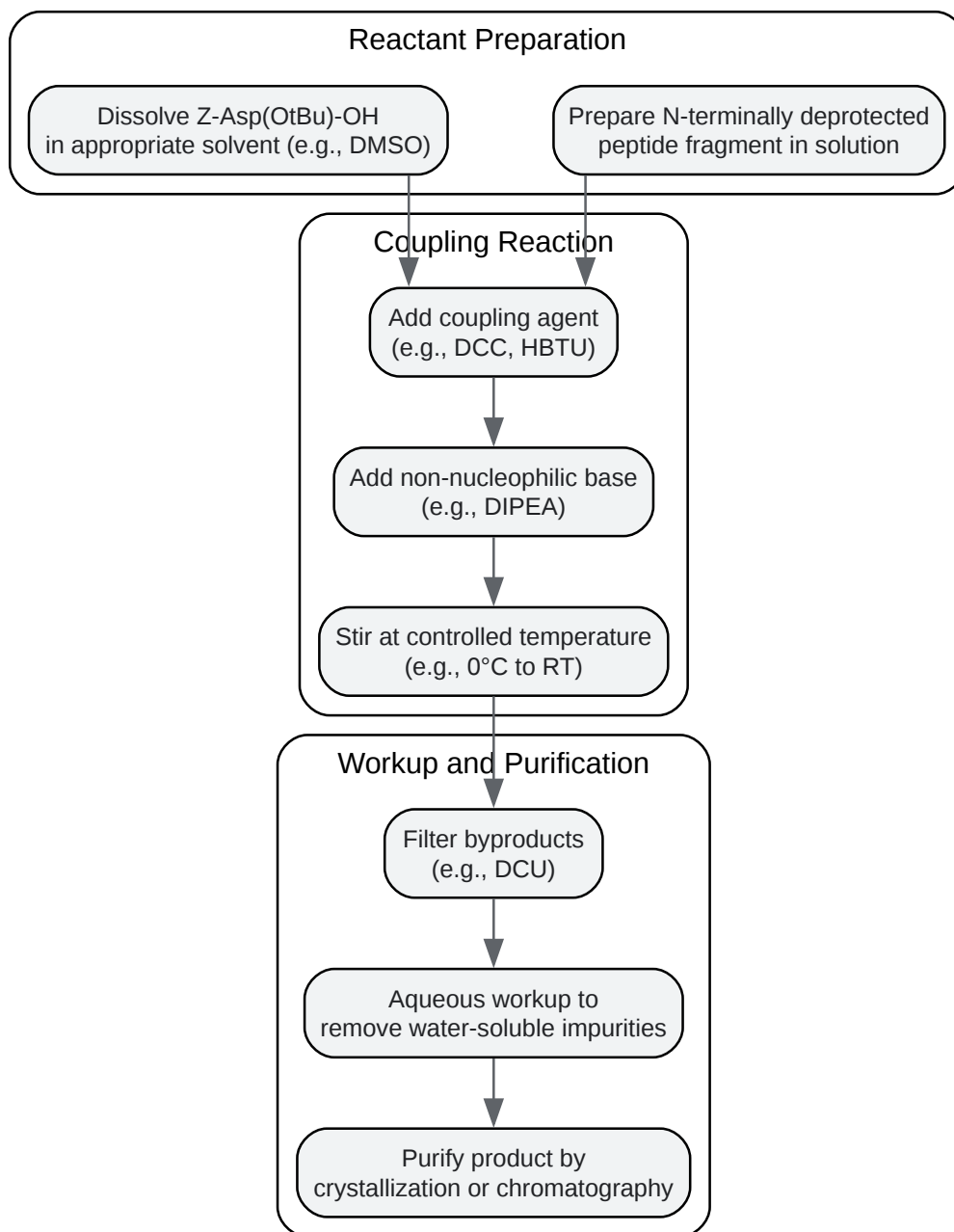
Deprotection of **Z-Asp(OtBu)-OH**.

## Experimental Protocols

While specific, detailed experimental protocols are proprietary to individual research labs, a general workflow for the use of **Z-Asp(OtBu)-OH** in a peptide coupling reaction can be outlined.

## General Workflow for Solution-Phase Peptide Coupling

## Solution-Phase Coupling Workflow

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Workflow for peptide coupling.

## Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **Z-Asp(OtBu)-OH**.

Precaution Type	Recommendation	Reference(s)
Personal Protective Equipment (PPE)	Eyeshields, gloves, and a dust mask (type N95 or equivalent). A full suit and boots are recommended for large spills.	[1][6]
Engineering Controls	Use in a well-ventilated area, preferably with local exhaust ventilation or in a process enclosure.	[6]
Handling	Keep away from heat and ignition sources. Do not breathe dust. Wash hands after handling.	[6]
Spill Response	For small spills, use appropriate tools to place the material in a waste disposal container. For large spills, use a shovel for containment.	[6]
Health Hazards	May cause skin and serious eye irritation. May also cause respiratory tract irritation if inhaled. May be harmful if swallowed.	[4][6]

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## References

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